

physical properties of 2-Methoxy-1-naphthaldehyde

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Compound of Interest

Compound Name: 2-Methoxy-1-naphthaldehyde

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An In-Depth Technical Guide to the Physical Properties of **2-Methoxy-1-naphthaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Methoxy-1-naphthaldehyde**, a compound of interest in various research and development fields. This document is intended for use by researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and conceptual visualizations to support laboratory work and further investigation.

Core Physical and Chemical Properties

2-Methoxy-1-naphthaldehyde is an aromatic aldehyde with a methoxy group substituted on the naphthalene ring. Its physical characteristics are crucial for its handling, application in synthesis, and role in biological studies.

Quantitative Data Summary

The key physical and chemical identification data for **2-Methoxy-1-naphthaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₀ O ₂	[1][2]
Molecular Weight	186.21 g/mol	[2][3][4]
Melting Point	80-87 °C	[1][5]
82-85 °C (lit.)	[6]	
84 °C	[3]	
Boiling Point	205 °C at 18 mmHg (lit.)	
205 °C	[3]	[6]
Appearance	Cream to pale brown crystals or powder	[1][5]
Beige-brown crystalline powder	[6]	
Purity (Assay)	≥98.5% (GC)	
>98.0% (GC)	[7]	
98%		
CAS Number	5392-12-1	[1][2]
IUPAC Name	2-methoxynaphthalene-1-carbaldehyde	[1][2]
InChI Key	YIQGLTKAOHRZOL-UHFFFAOYSA-N	[1][2]
SMILES	COC1=CC=C2C=CC=CC2=C1C=O	[1]

Spectral Data

Spectroscopic data is essential for the structural elucidation and confirmation of **2-Methoxy-1-naphthaldehyde**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectral data are available for this compound, providing detailed information about its molecular structure.[\[2\]](#)[\[8\]](#)
- Infrared (IR) Spectroscopy: The FT-IR and FT-Raman spectra of **2-Methoxy-1-naphthaldehyde** have been studied, which helps in identifying its functional groups.[\[2\]](#)[\[6\]](#)[\[9\]](#)

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physical properties of **2-Methoxy-1-naphthaldehyde**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Principle: The melting point is the temperature at which a solid transitions into a liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.[\[12\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **2-Methoxy-1-naphthaldehyde** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.[\[13\]](#)

- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to collect a small amount of the compound. Invert the tube and tap it gently on a hard surface to pack the solid into the closed end. The packed sample height should be 1-2 mm.[10]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.[13]
- **Heating:** Begin heating the apparatus. A rapid heating rate can be used initially to determine an approximate melting point. For an accurate measurement, repeat the process with a slow heating rate of 1-2 °C per minute, starting from a temperature about 15-20 °C below the expected melting point.[12][13]
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[11][12]



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Caption: Workflow for Melting Point Determination.

Boiling Point Determination

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[14] This method is suitable for determining the boiling point of small quantities of liquid, which is relevant if the compound is melted or dissolved.

Apparatus:

- Thiele tube or a small test tube with a beaker for an oil bath

- Thermometer
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid for bath (e.g., mineral oil)

Procedure:

- **Sample Preparation:** Place a few milliliters of the molten compound or a concentrated solution into a small test tube.
- **Capillary Insertion:** Place a capillary tube (sealed end up) into the test tube containing the sample.[\[15\]](#)[\[16\]](#)
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or thread. The bottom of the test tube should be level with the thermometer bulb.[\[15\]](#)
- **Heating:** Immerse the assembly in a Thiele tube or an oil bath, ensuring the sample is below the level of the heating liquid. Heat the apparatus gently and slowly.[\[16\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed.[\[15\]](#)
- **Recording:** Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the substance.[\[15\]](#)[\[17\]](#)

Solubility Determination

Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.[\[18\]](#)

Apparatus:

- Test tubes with stoppers

- Spatula
- Balance
- Graduated cylinder or pipette
- Vortex mixer or shaker
- Constant temperature bath

Procedure:

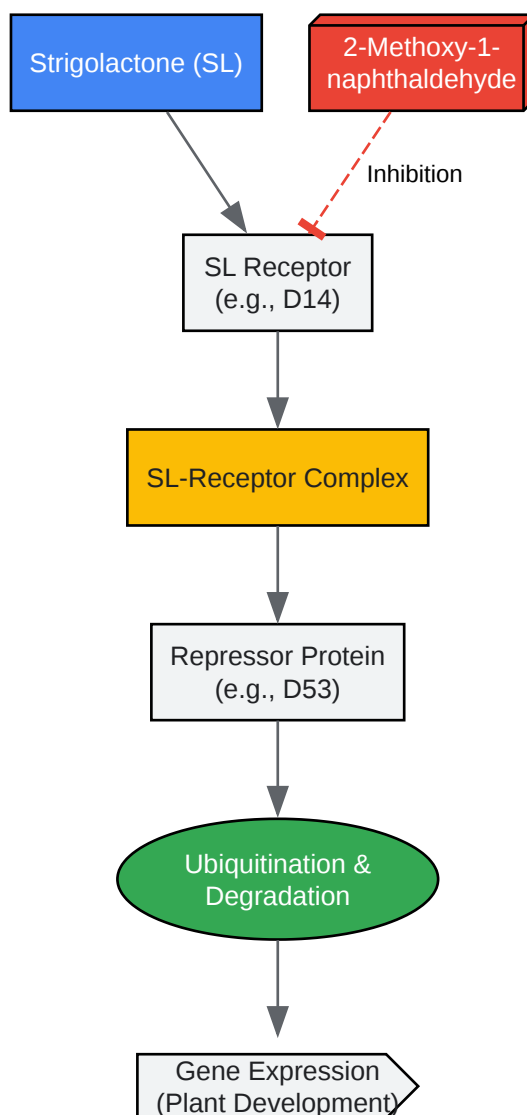
- **Solvent Preparation:** Add a precise volume (e.g., 1 mL) of the desired solvent (e.g., water, ethanol, DMSO) to a test tube.
- **Temperature Control:** Place the test tube in a constant temperature bath (e.g., 25 °C) and allow it to equilibrate.[\[19\]](#)
- **Solute Addition:** Add a small, pre-weighed amount of **2-Methoxy-1-naphthaldehyde** to the test tube.
- **Dissolution:** Stopper the test tube and shake or vortex it vigorously for a set period until the solid is fully dissolved.[\[20\]](#)
- **Iterative Addition:** Continue adding small, weighed portions of the solute, ensuring complete dissolution after each addition.
- **Saturation Point:** The point at which a small amount of the solid remains undissolved, even after prolonged agitation, is the saturation point.
- **Calculation:** Calculate the total mass of the solute that dissolved in the known volume of the solvent. Express the solubility in terms of g/L or mol/L.

Applications and Logical Relationships

2-Methoxy-1-naphthaldehyde is not just a chemical compound with a set of physical properties; it is also a molecule with significant applications in biological and materials science.

Role as a Signaling Inhibitor

Recent studies have identified **2-Methoxy-1-naphthaldehyde** as a novel inhibitor of strigolactone signaling.[6] Strigolactones are a class of plant hormones that regulate various aspects of plant development. This inhibitory activity makes the compound a valuable tool for studying plant biology and potentially for developing new agricultural chemicals.

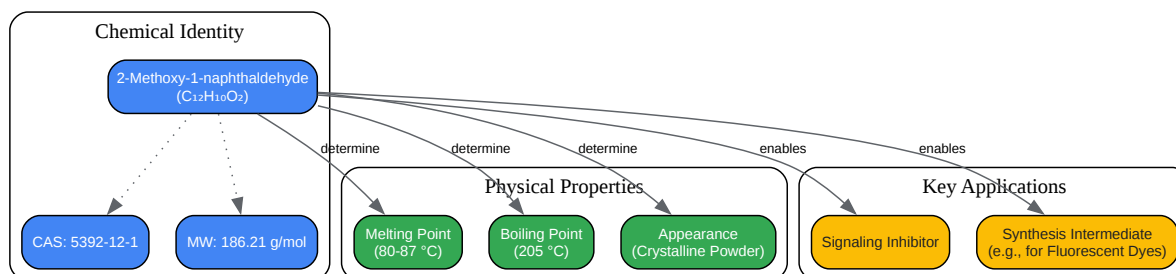


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Caption: Inhibition of Strigolactone Signaling Pathway.

Intermediate in Chemical Synthesis

Due to its reactive aldehyde group and stable naphthalene core, **2-Methoxy-1-naphthaldehyde** serves as a valuable intermediate in the synthesis of more complex molecules, such as fluorescent dyes and other organic compounds.[21][22]



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Caption: Logical Relationships of Compound Properties.

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